

Methyl Propyl Ether: A Versatile Medium for Organometallic Reactions

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Compound of Interest

Compound Name: *1-methoxypropane*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Methyl propyl ether (MPE), a colorless, volatile liquid, is emerging as a promising and sustainable solvent for a variety of organometallic reactions.^{[1][2][3]} Its physical and chemical properties, including a moderate boiling point and good solvating power for organometallic reagents, position it as a viable alternative to traditional ethereal solvents like diethyl ether (Et₂O) and tetrahydrofuran (THF). This document provides detailed application notes and experimental protocols for the use of MPE in key organometallic transformations.

Properties of Methyl Propyl Ether

A thorough understanding of the physicochemical properties of a solvent is crucial for its effective application in chemical synthesis. The key properties of methyl propyl ether are summarized in the table below, alongside those of commonly used ethereal solvents for comparison.

Property	Methyl Propyl Ether (MPE)	Diethyl Ether (Et ₂ O)	Tetrahydrofuran (THF)	Cyclopentyl Methyl Ether (CPME)
Molecular Formula	C ₄ H ₁₀ O ^[4]	C ₄ H ₁₀ O	C ₄ H ₈ O	C ₆ H ₁₂ O
Molecular Weight (g/mol)	74.12 ^{[1][4]}	74.12	72.11	100.16
Boiling Point (°C)	39 ^[2]	34.6	66	106 ^[5]
Melting Point (°C)	-122	-116.3	-108.4	-140
Density (g/mL)	0.73 ^[4]	0.713	0.889	0.86
Flash Point (°C)	< -20 ^[2]	-45	-14.5	-1
Solubility in Water	Insoluble ^[1]	7.5 g/100 mL	Miscible	1.1 g/100 mL

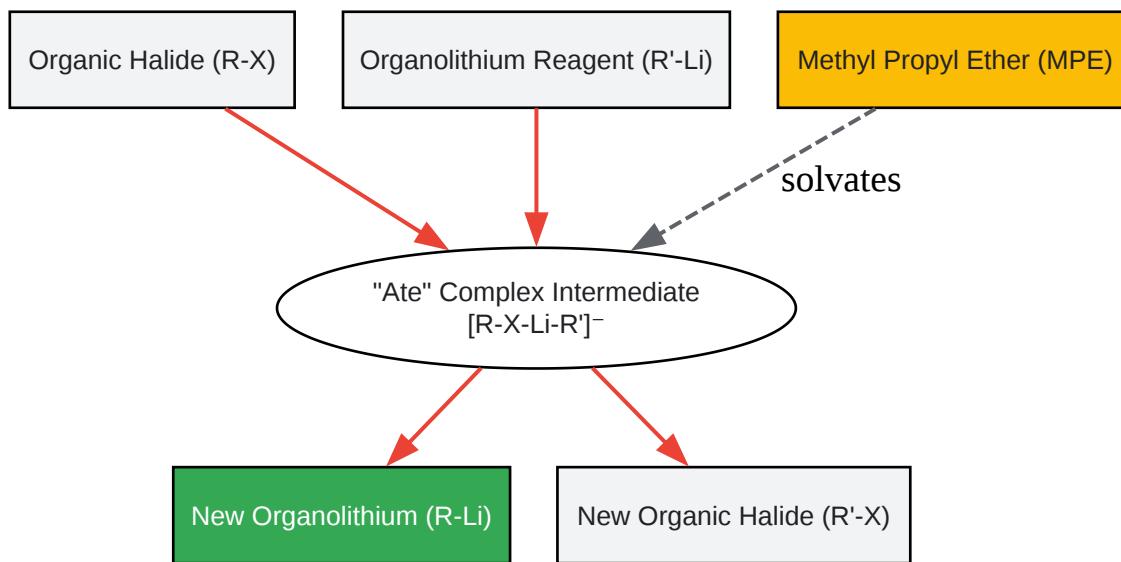
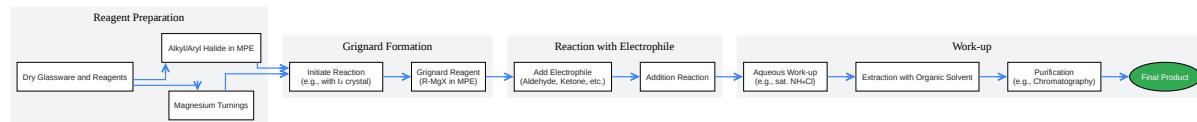
Applications in Organometallic Reactions

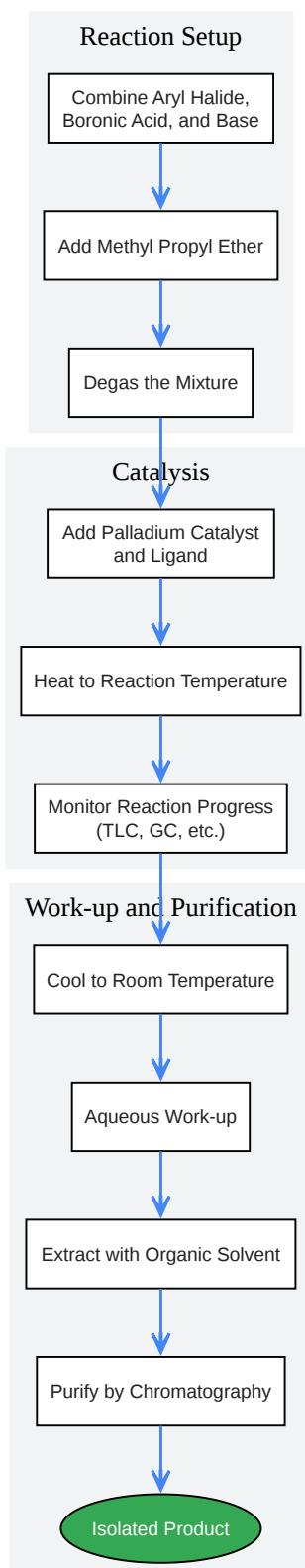
Methyl propyl ether's ether linkage allows it to act as a Lewis base, solvating and stabilizing organometallic reagents, which is a critical function for successful reactions.^{[6][7]} Its lower volatility compared to diethyl ether can be advantageous in maintaining reaction temperatures and reducing solvent loss.

Grignard Reactions

Grignard reagents are fundamental organomagnesium compounds used extensively for carbon-carbon bond formation.^{[8][9]} The formation and subsequent reactions of Grignard reagents require an ethereal solvent to stabilize the highly reactive species.^{[6][7]} While specific literature on MPE as a solvent for Grignard reactions is limited, its properties suggest it would be a suitable medium. Protocols developed for other ethers like cyclopentyl methyl ether (CPME) can be adapted.^[4]

Logical Workflow for Grignard Reagent Formation and Reaction:



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